

Purifying Deruxtecan ADCs: An Application Guide to Size Exclusion Chromatography

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Compound of Interest

Compound Name: Gly-Mal-GGFG-Deruxtecan 2-hydroxypropanamide

CAS No.: 2750623-07-3

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Abstract

This application note provides a comprehensive guide and detailed protocol for the purification and analysis of Deruxtecan-based Antibody-Drug Conjugates (ADCs) using Size Exclusion Chromatography (SEC). As a critical quality attribute (CQA), the accurate quantification of monomer, aggregates, and fragments is paramount for ensuring the safety and efficacy of ADC therapeutics.[1][2][3] This document outlines the fundamental principles of SEC, details critical method parameters, provides a step-by-step protocol, and offers troubleshooting advice tailored for researchers, scientists, and drug development professionals working with Deruxtecan and related ADCs.

Introduction: The Challenge of Deruxtecan ADC Purification

Trastuzumab deruxtecan (T-DXd), commercially known as Enhertu, is a highly effective antibody-drug conjugate targeting HER2-positive cancers.[4] It consists of three components: a humanized anti-HER2 monoclonal antibody (mAb), a potent topoisomerase I inhibitor payload

(DXd, a derivative of exatecan), and a stable, cleavable tetrapeptide-based linker.[4][5][6] The unique structure, with a high drug-to-antibody ratio (DAR) of approximately 8, contributes to its therapeutic efficacy but also introduces significant analytical challenges.[4][5]

The conjugation of the hydrophobic DXd payload to the trastuzumab antibody increases the molecule's propensity for aggregation and heterogeneity.[7] These aggregates and other size variants, such as fragments, can impact the drug's efficacy and potentially increase its immunogenicity.[2][8] Therefore, robust analytical methods are required to separate and quantify the desired ADC monomer from high molecular weight species (HMWS) and low molecular weight species (LMWS).

Size Exclusion Chromatography (SEC) is the industry-standard and preferred method for this purpose.[3][7] It separates molecules based on their hydrodynamic volume in solution under non-denaturing conditions, preserving the native structure of the ADC and providing a precise profile of its size variants.[9][10]

Principle of Size Exclusion Chromatography

SEC, also known as gel filtration chromatography, separates molecules based on their size as they pass through a column packed with porous particles (the stationary phase).[10][11]

- **Large Molecules (e.g., Aggregates):** These molecules are too large to enter the pores of the stationary phase. They are excluded and therefore travel through the column in the interstitial volume, eluting first.
- **Target Molecules (e.g., ADC Monomer):** These molecules can partially enter the pores, resulting in a longer path length through the column. They elute after the aggregates.
- **Small Molecules (e.g., Fragments, Free Drug):** These molecules are small enough to fully explore the pore volume, taking the longest path through the column and eluting last.[12]

This separation mechanism allows for the effective quantification of the purity of the Deruxtecan ADC preparation.

Caption: Principle of Size Exclusion Chromatography (SEC).

Critical Method Parameters for Deruxtecan ADC Analysis

Developing a robust SEC method requires careful optimization of several key parameters to minimize non-specific interactions and achieve accurate, reproducible results. Due to the hydrophobic nature of the DXd payload, Deruxtecan ADCs are more prone to secondary interactions with the stationary phase than their corresponding naked antibodies.^{[7][13]}

Column Selection

The choice of SEC column is critical for achieving high resolution. Modern SEC columns designed for biomolecules feature hydrophilic coatings on the silica particles to reduce unwanted secondary interactions.^{[7][10]}

Parameter	Recommendation	Rationale
Pore Size	200 Å - 300 Å	A 200 Å pore size is effective for separating mAb monomers (~150 kDa) from fragments, while 300 Å is well-suited for resolving monomers from larger aggregates. [1] [10] [14]
Particle Size	< 3 µm (for UHPLC)	Smaller particles (e.g., 1.7 µm, 2.7 µm) provide higher efficiency and resolution, enabling faster analysis times. [1] [8]
Column I.D. & Length	4.6 mm or 7.8 mm I.D.; 150 mm or 300 mm length	Longer columns (300 mm) provide better resolution, while shorter columns (150 mm) offer faster run times. 7.8 mm I.D. columns are generally recommended for higher resolution on all system types (HPLC, UHPLC). [14]
Stationary Phase	Dihydroxyphenylpropyl (Diol) or Ethylene Bridged Hybrid (BEH)	These surface chemistries are designed to minimize non-specific hydrophobic and ionic interactions, which is crucial for hydrophobic ADCs. [1] [10]

Mobile Phase Composition

The mobile phase must maintain the ADC's native structure and prevent interactions with the column matrix.[\[15\]](#)

Component	Recommended Range	Rationale
Buffer System	50 - 150 mM Sodium Phosphate	Provides stable pH control. A concentration of 150 mM is often optimal for reducing secondary interactions and improving peak shape for mAbs and ADCs. [2] [8]
pH	6.8 - 7.4	This pH range is close to physiological conditions, helping to maintain the stability and native conformation of the antibody. [1] [13]
Ionic Strength (Salt)	150 - 500 mM NaCl or Arginine	Salt is added to disrupt ionic interactions between the ADC and residual silanol groups on the stationary phase. Arginine can be a beneficial alternative to NaCl for some hydrophobic ADCs as it can reduce protein-protein interactions and improve column performance. [16]
Organic Modifier	5-15% Isopropanol or Acetonitrile	For highly hydrophobic ADCs, a small percentage of an organic modifier may be necessary to disrupt hydrophobic interactions and reduce peak tailing. [16] [17] This should be used cautiously as it can alter the protein's conformation.

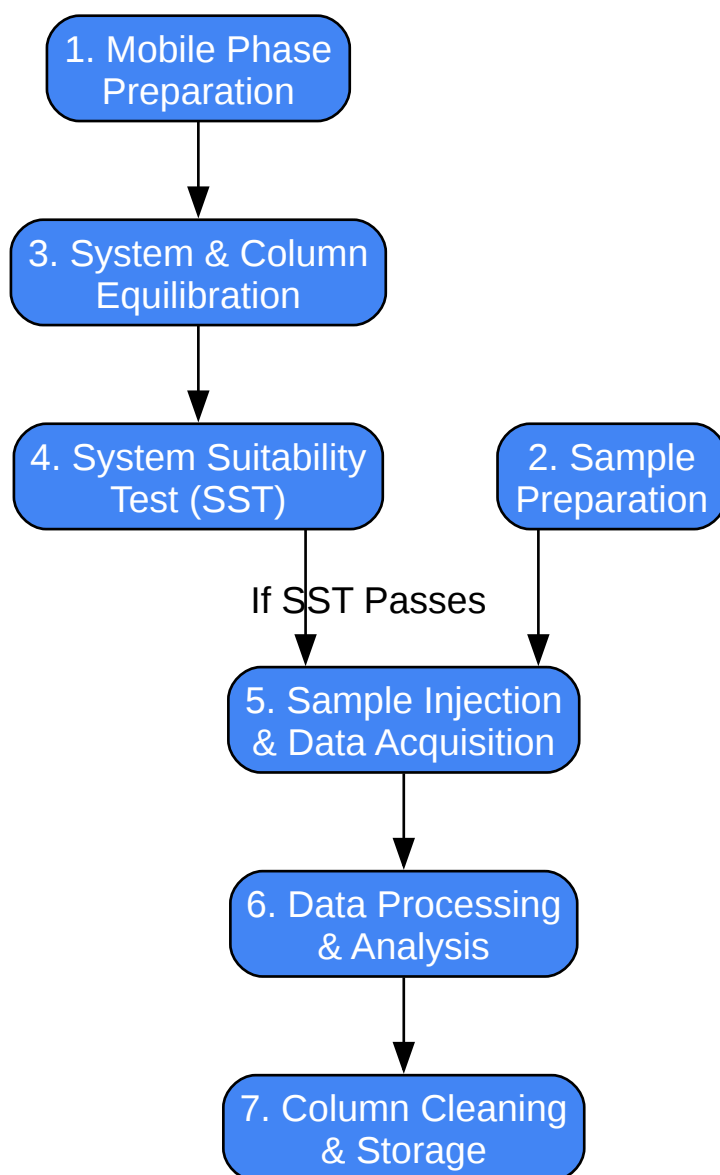
Detailed Application Protocol

This protocol provides a starting point for the SEC analysis of a Deruxtecan ADC. Optimization may be required based on the specific instrument and column used.

Materials and Equipment

- Chromatography System: UHPLC or HPLC system with low system dispersion, equipped with a UV detector (or DAD/PDA).^[1] Bio-inert systems are recommended to prevent protein adsorption.
- SEC Column: Waters ACQUITY UPLC Protein BEH SEC, 200 Å, 1.7 µm, 4.6 x 300 mm (or equivalent).
- Mobile Phase: 150 mM Sodium Phosphate, 300 mM NaCl, pH 7.0.
- Sample: Deruxtecan ADC at a concentration of 1-10 mg/mL in a formulation buffer.
- Reagents: Sodium phosphate monobasic, Sodium phosphate dibasic, Sodium chloride (all HPLC grade or higher).
- Other: 0.22 µm membrane filters, HPLC vials.

Workflow Diagram



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Caption: Experimental workflow for SEC analysis of Deruxtecan ADC.

Step-by-Step Procedure

- Mobile Phase Preparation: a. Prepare a 150 mM sodium phosphate buffer containing 300 mM NaCl. b. Adjust the pH to 7.0. c. Filter the mobile phase through a 0.22 μm filter to remove particulates.[1] d. Degas the mobile phase using sonication or vacuum to prevent bubble formation in the system.

- **Sample Preparation:** a. Thaw the Deruxtecan ADC sample on ice. b. If necessary, dilute the sample to a concentration of approximately 1 mg/mL using the mobile phase. c. Centrifuge the sample at $>10,000 \times g$ for 5 minutes or filter through a low protein-binding 0.2 μm syringe filter to remove any particulates.[\[18\]](#) d. Transfer the supernatant to an HPLC vial.
- **System & Column Equilibration:** a. Install the SEC column into the thermostatted column compartment, ensuring proper connections to minimize dead volume.[\[9\]](#) b. Set the column temperature to 25°C. c. Purge the pump lines with fresh mobile phase. d. Equilibrate the column with the mobile phase at a flow rate of 0.3 mL/min for at least 10 column volumes, or until a stable baseline is achieved.
- **System Suitability Test (SST):** a. Before running samples, inject a well-characterized mAb standard (e.g., NISTmAb) or an in-house reference standard. b. Verify that the system meets pre-defined criteria for peak resolution (monomer-dimer), peak asymmetry, and retention time reproducibility.
- **Sample Injection & Data Acquisition:** a. Set the UV detection wavelength to 280 nm. b. Inject 5-10 μL of the prepared Deruxtecan ADC sample. c. Run the method under isocratic conditions for a sufficient time to allow for the elution of all species (typically 15-20 minutes). d. Acquire the chromatogram.
- **Data Processing & Analysis:** a. Integrate the peaks corresponding to the high molecular weight species (HMWS/aggregates), the main monomer peak, and any low molecular weight species (LMWS/fragments). b. Calculate the relative percentage of each species by dividing the area of each peak by the total area of all peaks. c. The main peak corresponds to the intact Deruxtecan ADC monomer. Peaks eluting earlier are aggregates, and peaks eluting later are fragments.

Troubleshooting Common SEC Issues

Issue	Possible Cause(s)	Recommended Solution(s)
Peak Tailing	- Secondary hydrophobic/ionic interactions. [18] - Column contamination.	- Increase salt concentration in the mobile phase (e.g., to 500 mM). [18] - Add a low percentage of organic modifier (e.g., 10% isopropanol). [17] - Perform column cleaning procedure as per manufacturer's instructions.
Peak Fronting	- Sample overload/high concentration. [18] - Sample too viscous.	- Reduce the injection volume or dilute the sample. [18] - Ensure protein concentration is below recommended limits (e.g., <10 mg/mL).
Poor Resolution	- High system dispersion (extra-column volume). [12] - Flow rate is too high.- Inappropriate column choice.	- Use smaller I.D. and shorter length tubing. [12] [18] - Reduce the flow rate (e.g., from 0.5 mL/min to 0.3 mL/min). [18] - Ensure the column pore size is appropriate for the ADC size range. [1]
Drifting Baseline	- Column not fully equilibrated.- Mobile phase composition changing (e.g., outgassing).	- Increase column equilibration time.- Ensure mobile phase is thoroughly degassed and mixed.
Ghost Peaks	- Carryover from previous injection.- Air bubbles in the system.	- Implement a needle wash step with a strong solvent.- Purge the pump and detector to remove air.

Conclusion

Size Exclusion Chromatography is an indispensable analytical tool for the purification and quality control of Deruxtecan-based ADCs. By carefully selecting the appropriate column and

optimizing mobile phase conditions to mitigate non-specific interactions, a robust and reproducible method can be developed. This allows for the accurate quantification of aggregates and fragments, providing critical data to ensure the consistency, stability, and safety of these complex biotherapeutics. The protocol and guidelines presented here serve as a solid foundation for developing and troubleshooting SEC methods for Deruxtecan and other next-generation antibody-drug conjugates.

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